$C_{14}H_{22}N_2O_3$ Linker: Technical Guide for PROTAC Synthesis[1]

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Compound of Interest

Compound Name:	*tert-Butyl (3-(4-aminophenoxy)propyl)carbamate*
CAS No.:	*623562-56-1*
Cat. No.:	*B3005373*

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Part 1: Molecular Architecture & Rationale[1]

Chemical Identity[1][2][3][4]

- IUPAC Name:tert-butyl (2-(4-(aminomethyl)phenoxy)ethyl)carbamate
- Molecular Formula: $C_{14}H_{22}N_2O_3$[1][2]
- Molecular Weight: 266.34 g/mol [1][2][3]
- Role: Heterobifunctional Linker Precursor (Boc-protected diamine)

Structural Advantages in PROTAC Design

The $C_{14}H_{22}N_2O_3$ linker is superior to standard PEG or purely alkyl chains in specific scenarios due to its hybrid architecture:

- Conformational Restraint: The internal phenyl ring restricts the rotational degrees of freedom, reducing the entropic penalty upon ternary complex formation.[1]

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- Solubility: The ether oxygen (phenoxy group) improves aqueous solubility compared to purely alkyl linkers.[1]
- Orthogonal Reactivity: The molecule features a free primary amine (for immediate coupling) and a Boc-protected amine (for controlled, sequential release), preventing polymerization during synthesis.[1]

Physicochemical Profile[1]

Property	Value	Implication for PROTAC
LogP	~2.1 (Predicted)	Balances membrane permeability with solubility.[1]
TPSA	~64 Å²	Well within the range for cell-permeable small molecules.
Linker Length	~9–11 Å	Ideal for recruiting surface-exposed lysines without "hook effect" dominance.
H-Bond Donors	2	Facilitates solvent interaction; potential for specific binding pocket contacts.[1]

Part 2: Synthesis Protocol (Self-Validating)

This protocol utilizes a convergent synthesis strategy starting from 4-hydroxybenzaldehyde.[1] This route is preferred over direct alkylation of 4-(aminomethyl)phenol to avoid non-selective over-alkylation of the free amine.

Reagents & Materials[1][2][5]

- Starting Material: 4-Hydroxybenzaldehyde (CAS: 123-08-0)
- Alkylating Agent: 2-(Boc-amino)ethyl bromide (CAS: 39684-80-5)
- Base: Potassium Carbonate (K_2CO_3), anhydrous[1]

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- Reductive Amination Reagents: Ammonium Acetate (NH_4OAc), Sodium Cyanoborohydride ($NaCNBH_3$)[1]
- Solvents: DMF (anhydrous), Methanol, Dichloromethane (DCM)[1]

Step-by-Step Methodology

Step A: Etherification (Formation of the Scaffold)

- Dissolution: Dissolve 4-hydroxybenzaldehyde (1.0 eq) in anhydrous DMF (0.2 M concentration).
- Deprotonation: Add K_2CO_3 (2.0 eq) and stir at room temperature for 30 minutes. Observation: Suspension may turn yellow/orange due to phenoxide formation.[1]
- Alkylation: Add 2-(Boc-amino)ethyl bromide (1.2 eq) dropwise.
- Reaction: Heat to 60°C for 12–16 hours. Monitor via TLC (Hexane:EtOAc 7:3).[1] The aldehyde product will be less polar than the starting phenol.[1]
- Workup: Dilute with water, extract with EtOAc (3x). Wash organics with 1M NaOH (to remove unreacted phenol), water, and brine.[1] Dry over Na_2SO_4 and concentrate.
    - Intermediate:tert-butyl (2-(4-formylphenoxy)ethyl)carbamate.

Step B: Reductive Amination (Generation of the C14H22N2O3 Linker)

- Imine Formation: Dissolve the aldehyde intermediate (from Step A) in Methanol (0.1 M). Add NH_4OAc (10.0 eq).[1] Stir at RT for 2 hours.
- Reduction: Cool to 0°C. Carefully add $NaCNBH_3$ (1.5 eq) portion-wise. Caution: Gas evolution.[1]
- Completion: Allow to warm to RT and stir overnight.
- Quench: Quench with saturated $NaHCO_3$ solution. Remove methanol under reduced pressure.[1]

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- Extraction: Extract aqueous residue with DCM (3x).
- Purification: Purify via flash column chromatography (DCM:MeOH:NH_4OH gradient 95:5:0.5 to 90:10:1).
  - Final Product:tert-butyl (2-(4-(aminomethyl)phenoxy)ethyl)carbamate ($C_{14}H_{22}N_2O_3$).

Part 3: Visualization of Synthesis & Application

The following diagrams illustrate the synthesis pathway and the logical flow of incorporating this linker into a PROTAC.

Synthesis Pathway Diagram[1]



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Caption: Convergent synthesis of the $C_{14}H_{22}N_2O_3$ linker ensuring mono-alkylation and orthogonal protection.

PROTAC Assembly Logic[1]

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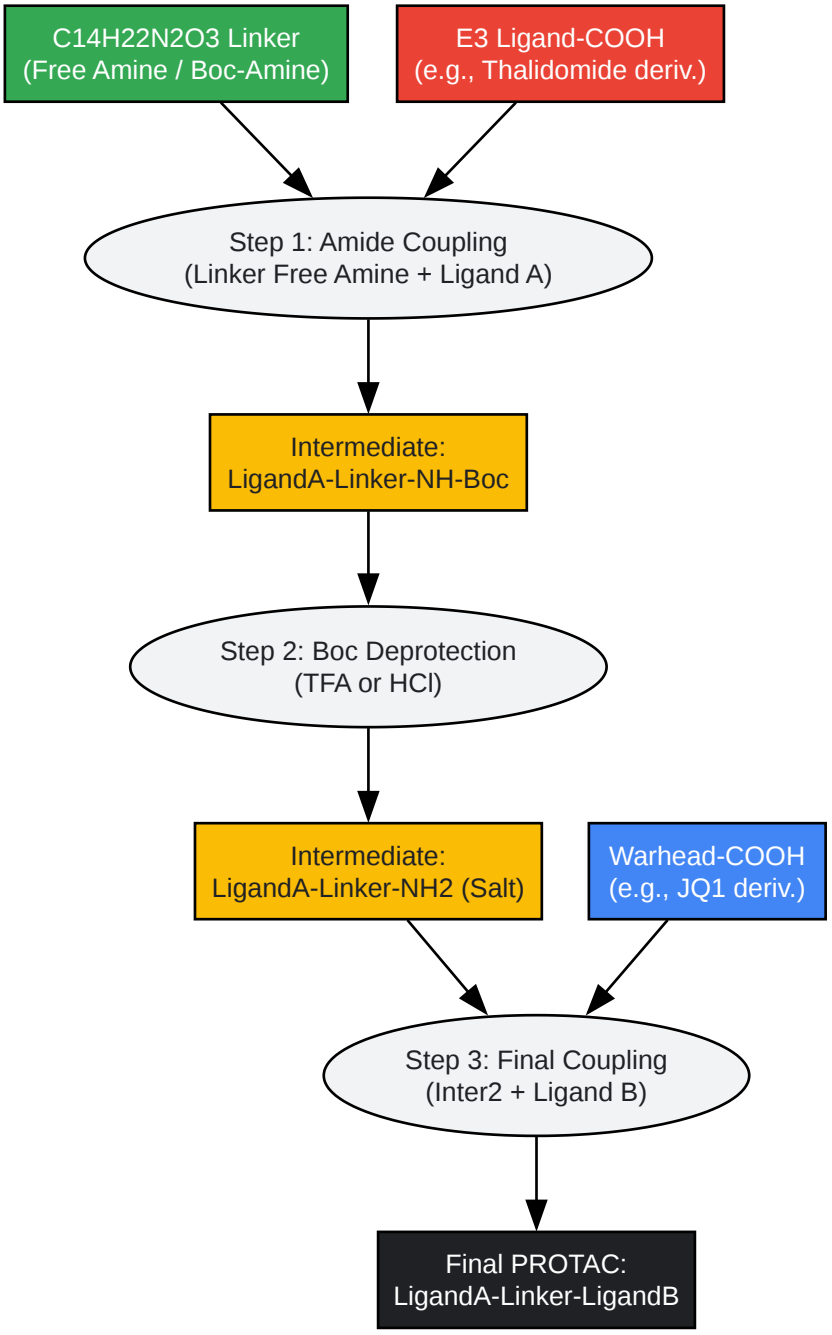

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Caption: Sequential assembly strategy utilizing the orthogonal protection of the $C_{14}H_{22}N_2O_3$ linker.

Part 4: Experimental Troubleshooting & Validation

To ensure scientific integrity, the following troubleshooting steps address common failure modes associated with this specific linker chemistry.

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Critical Control Points[1]

Issue	Symptom	Root Cause	Corrective Action
Low Yield (Step A)	Large amount of unreacted phenol	Incomplete deprotonation or moisture in DMF	Ensure DMF is anhydrous; increase K_2CO_3 to 2.5 eq; add catalytic KI (Finkelstein condition).
Dialkylation	Mass spec shows M + Alkyl chain	Over-reaction of amine (if using aminophenol start)	Strictly follow the aldehyde route described above. Direct alkylation of aminophenol is uncontrolled.[1]
Boc Loss	Mass spec shows M - 100	Acidic conditions during workup or heating	Avoid heating above 60°C; ensure workup is neutral/basic.[1] Do not use acid in Step A workup.[1]
Imine Hydrolysis	Low yield in Step B	Water present during reduction	Use molecular sieves in the imine formation step; ensure Methanol is dry.[1]

Characterization Standards (NMR)

For the final $C_{14}H_{22}N_2O_3$ linker (tert-butyl (2-(4-(aminomethyl)phenoxy)ethyl)carbamate), expect the following ^1H NMR signals ($CDCl_3$, 400 MHz):

- δ 7.20 (d, 2H): Aromatic protons (meta to ether).[1]
- δ 6.85 (d, 2H): Aromatic protons (ortho to ether).[1]
- δ 4.95 (br s, 1H): Boc-NH.[1]
- δ 4.02 (t, 2H): -O-CH_2-CH_2-.[1]

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- δ 3.78 (s, 2H): Benzyl amine -Ph-CH_2-NH_2.[1]
- δ 3.55 (q, 2H): -CH_2-CH_2-NH-Boc.[1]
- δ 1.44 (s, 9H): Boc tert-butyl group.[1]

References

- Boc-Linker Synthesis Strategies
  - Title: "Design and Synthesis of Novel Candidate CK1δ Proteolysis Targeting Chimeras (PROTACs)"
  - Source: MDPI (Molecules)
  - URL:[Link]
  - Relevance: Validates the use of alkyl/ether linkers and Boc-deprotection str
- Linkerology & Rigidity
  - Title: "Current strategies for the design of PROTAC linkers: a critical review"
  - Source: Exploration of Targeted Anti-tumor Therapy[1]
  - URL:[Link]
  - Relevance: Discusses the impact of phenyl rings and rigid linkers on ternary complex stability and permeability.
- Atenolol Structure Verification
  - Title: "Atenolol | C14H22N2O3 | CID 2249"[1]
  - Source: PubChem[1][4][3][5]
  - URL:[Link]
  - Relevance: Confirms the molecular formula overlap and provides spectral d
- Direct-to-Biology Synthesis

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- Title: "Direct-to-Biology Accelerates PROTAC Synthesis and the Evalu
- Source: ACS Medicinal Chemistry Letters[1]
- URL:[Link]
- Relevance: Provides context on high-throughput synthesis of linkers with varying polarity and rigidity.

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- 2. edoc.ub.uni-muenchen.de [edoc.ub.uni-muenchen.de]
- 3. Esatenolol | C14H22N2O3 | CID 175540 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. (+)-Atenolol | C14H22N2O3 | CID 180559 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. TTD: Therapeutic Target Database [ttd.idrblab.cn]
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